

A Technical Guide to 1,1-diethylcyclopropane

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Compound of Interest

Compound Name: 1,1-Diethylcyclopropane

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For Researchers, Scientists, and Drug Development Professionals

Introduction

1,1-Diethylcyclopropane is a saturated hydrocarbon featuring a cyclopropane ring substituted with two ethyl groups attached to the same carbon atom. Its International Union of Pure and Applied Chemistry (IUPAC) name is **1,1-diethylcyclopropane**.^[1] This guide provides a comprehensive overview of its chemical properties, synthesis, and spectroscopic data, tailored for a technical audience in research and development. The unique conformational constraints and electronic properties imparted by the cyclopropane ring make this and related structures of interest in medicinal chemistry and materials science.

Chemical and Physical Properties

1,1-Diethylcyclopropane is a cycloalkane with the molecular formula C_7H_{14} and a molecular weight of 98.19 g/mol.^[1] A summary of its key physical and chemical properties is presented in the table below.

Property	Value	Source
IUPAC Name	1,1-diethylcyclopropane	[1]
CAS Number	1003-19-6	[1]
Molecular Formula	C ₇ H ₁₄	[1]
Molecular Weight	98.19 g/mol	[1]
Boiling Point	87.9 °C at 760 mmHg	LookChem
Density	0.774 g/cm ³	LookChem
Refractive Index	1.3915 (estimate)	LookChem

Synthesis of 1,1-diethylcyclopropane

The synthesis of **1,1-diethylcyclopropane** can be achieved through several methods. A classical approach involves the intramolecular cyclization of a 1,3-dihaloalkane using a reducing agent, such as zinc.

Experimental Protocol: Synthesis from 1,3-dibromo-2,2-diethylpropane

This protocol is based on the general principles of the Freund reaction for cyclopropane synthesis.

Materials:

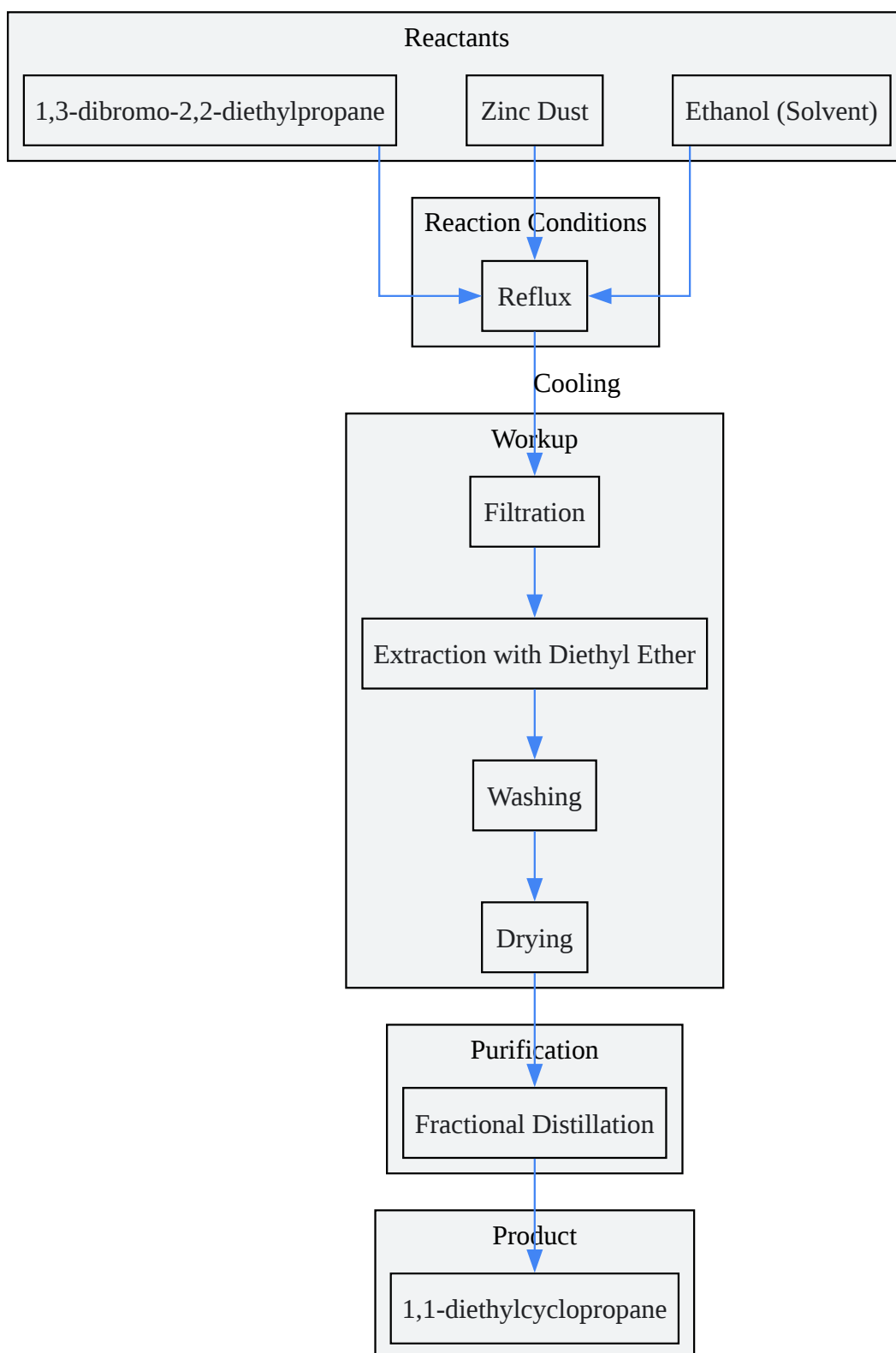
- 1,3-dibromo-2,2-diethylpropane
- Zinc dust, activated
- Ethanol, absolute
- Diethyl ether
- Hydrochloric acid, dilute

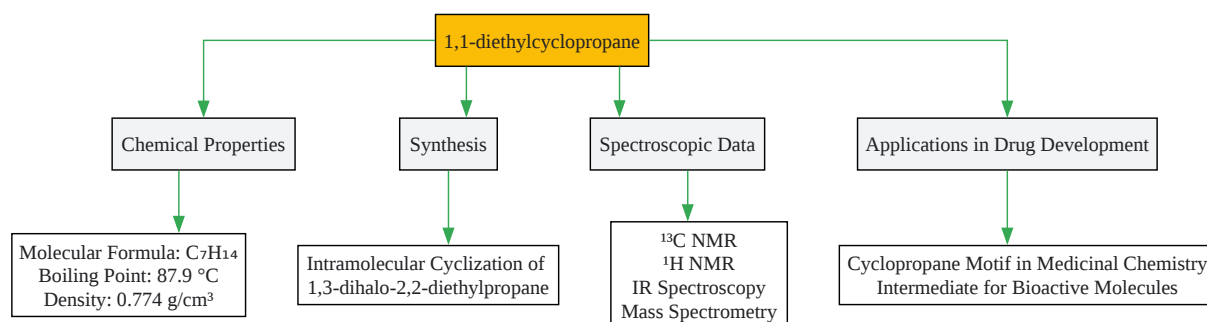
- Sodium bicarbonate solution, saturated
- Anhydrous magnesium sulfate

Procedure:

- A reaction flask equipped with a reflux condenser and a mechanical stirrer is charged with activated zinc dust and absolute ethanol.
- 1,3-dibromo-2,2-diethylpropane is added to the stirred suspension.
- The reaction mixture is heated to reflux with vigorous stirring for several hours. The progress of the reaction can be monitored by gas chromatography.
- After cooling to room temperature, the reaction mixture is filtered to remove unreacted zinc.
- The filtrate is diluted with water and extracted with diethyl ether.
- The combined ether extracts are washed sequentially with dilute hydrochloric acid, saturated sodium bicarbonate solution, and water.
- The organic layer is dried over anhydrous magnesium sulfate.
- The solvent is removed by distillation, and the resulting crude **1,1-diethylcyclopropane** is purified by fractional distillation.

Synthesis Workflow





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References

- 1. 1,1-Diethylcyclopropane | C₇H₁₄ | CID 66086 - PubChem [pubchem.ncbi.nlm.nih.gov]
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